

# Application Notes and Protocols: Antioxidant 1010 as a Stabilizer in Adhesives and Sealants

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## Compound of Interest

Compound Name: **Antioxidant 1010**

Cat. No.: **B1672178**

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## Introduction

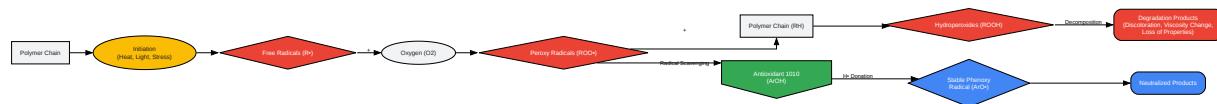
**Antioxidant 1010**, chemically known as Pentaerythritol tetrakis(3-(3,5-di-tert-butyl-4-hydroxyphenyl)propionate), is a high-performance, sterically hindered phenolic antioxidant.<sup>[1]</sup> It is widely utilized as a primary stabilizer in a variety of organic materials, including polymers, plastics, and synthetic fibers, to protect them against thermo-oxidative degradation.<sup>[2][3]</sup> In the adhesives and sealants industry, **Antioxidant 1010** is a crucial additive for ensuring the longevity and performance of formulations by preventing degradation that can occur during processing and end-use.<sup>[4]</sup> Its high molecular weight, low volatility, and excellent compatibility with a wide range of polymers make it an ideal choice for demanding applications.

The primary function of **Antioxidant 1010** is to interrupt the free-radical chain reactions that lead to the degradation of polymers when exposed to heat, oxygen, and mechanical stress. This degradation can manifest as undesirable changes in the adhesive or sealant, such as discoloration (yellowing), changes in viscosity, loss of adhesive strength, and the formation of skin or gel. By incorporating **Antioxidant 1010**, formulators can significantly enhance the thermal stability, maintain aesthetic properties, and extend the service life of their products.

These application notes provide detailed information on the use of **Antioxidant 1010** in adhesive and sealant formulations, including its mechanism of action, performance data, and experimental protocols for evaluation.

## Mechanism of Action

**Antioxidant 1010** functions as a primary antioxidant by donating a hydrogen atom from its phenolic hydroxyl groups to neutralize highly reactive free radicals ( $R\cdot$ ) and peroxy radicals ( $ROO\cdot$ ) that are formed during the oxidation process. This action terminates the degradation chain reaction and forms a stable phenoxy radical, which is sterically hindered and unreactive, thus preventing further propagation of oxidative damage.



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Caption: Mechanism of Thermo-Oxidative Degradation and Stabilization by **Antioxidant 1010**.

## Applications in Adhesives and Sealants

**Antioxidant 1010** is effective in a variety of adhesive and sealant systems:

- Hot-Melt Adhesives (HMAs): HMAs are exposed to high temperatures during manufacturing and application, making them susceptible to thermo-oxidative degradation. **Antioxidant 1010** is considered a "workhorse" antioxidant in this sector, particularly for formulations based on:
  - Ethylene Vinyl Acetate (EVA) copolymers
  - Styrene-Isoprene-Styrene (SIS) block copolymers
  - Styrene-Butadiene-Styrene (SBS) block copolymers

- Styrene-Ethylene/Butylene-Styrene (SEBS) block copolymers
- Water-Based Adhesives: While traditionally used in solvent-based and hot-melt systems, encapsulated forms of **Antioxidant 1010** are now available for use in water-based adhesive formulations, offering enhanced durability and resistance to wash-out.
- Sealants: In sealant formulations, such as those based on butyl rubber, **Antioxidant 1010** helps to prevent thermal oxidation, thereby preserving the sealant's flexibility and sealing performance over time.

## Performance Data

The addition of **Antioxidant 1010** to adhesive and sealant formulations leads to significant improvements in stability and performance. The following tables summarize typical loading levels and the expected performance benefits.

Table 1: Recommended Loading Levels of **Antioxidant 1010**

Adhesive/Sealant Type	Polymer Base	Recommended Concentration (%)
Hot-Melt Adhesives	EVA, SIS, SBS, SEBS	0.2 - 1.0
Synthetic Tackifier Resins	Various	0.1 - 0.5
Polyolefins	Polyethylene, Polypropylene	0.05 - 0.4
Polyurethanes	TPU, Spandex	0.1 - 0.5

Table 2: Performance Improvements with **Antioxidant 1010** in a Hot-Melt Adhesive Formulation

Performance Parameter	Unstabilized Formulation	Formulation with 0.5% Antioxidant 1010
Color Stability (Gardner Color)		
Initial	1-2	1
After 72h @ 170°C	8-10 (Significant Yellowing)	2-3 (Slight Yellowing)
Viscosity Stability (Melt Viscosity, Pa·s)		
Initial	5.0	5.0
After 72h @ 170°C	2.5 (Significant Decrease)	4.5 (Minimal Change)
Skin Formation		
After 24h @ 170°C	Heavy Skin Formation	No Skin Formation
Peel Adhesion (N/25mm)		
Initial	20	20
After Aging (e.g., 7 days @ 70°C)	12 (Significant Decrease)	18 (Minimal Decrease)
Oxidative Induction Time (OIT) @ 140°C (minutes)	< 1	> 20

Note: The data presented in Table 2 is a representative summary based on typical performance characteristics described in the literature. Actual results will vary depending on the specific formulation and test conditions.

## Experimental Protocols

The following protocols describe standard methods for evaluating the effectiveness of **Antioxidant 1010** in adhesive formulations.

### Protocol for Evaluating Thermal Stability via Accelerated Aging

Objective: To assess the ability of **Antioxidant 1010** to prevent changes in the physical properties of an adhesive upon exposure to elevated temperatures.

Materials and Equipment:

- Adhesive formulation with and without **Antioxidant 1010**
- Forced-air convection oven
- Glass beakers or aluminum dishes
- Melt viscosity measurement apparatus (e.g., Brookfield viscometer with a Thermosel attachment)
- Colorimeter or Gardner color standards
- Spatula

Procedure:

- Sample Preparation: Prepare two batches of the adhesive formulation: one control batch without any antioxidant and one test batch with a specified concentration of **Antioxidant 1010** (e.g., 0.5% by weight).
- Initial Property Measurement:
  - Measure the initial melt viscosity of both batches at a specified temperature (e.g., 170°C).
  - Determine the initial color of both batches using a colorimeter or by visual comparison with Gardner color standards.
- Accelerated Aging:
  - Place 50 g of each adhesive batch into separate glass beakers or aluminum dishes.
  - Place the samples in a forced-air convection oven preheated to a specific aging temperature (e.g., 170°C).

- Periodic Evaluation:
  - At regular intervals (e.g., 24, 48, 72 hours), remove the samples from the oven.
  - Visually inspect for skin formation on the surface of the adhesive.
  - After allowing the samples to equilibrate to the measurement temperature, re-measure the melt viscosity and color of each batch.
- Data Analysis:
  - Plot the change in viscosity and color over time for both the control and the stabilized samples.
  - Compare the results to determine the effectiveness of **Antioxidant 1010** in maintaining the adhesive's properties.

## Protocol for Determining Oxidative Induction Time (OIT)

Objective: To measure the oxidative stability of an adhesive formulation containing **Antioxidant 1010** using Differential Scanning Calorimetry (DSC). OIT is a measure of the time it takes for a material to begin to oxidize under specific temperature and oxygen flow conditions.

### Materials and Equipment:

- Differential Scanning Calorimeter (DSC)
- Adhesive samples (with and without **Antioxidant 1010**)
- Aluminum DSC pans and lids
- Crimper for sealing DSC pans
- High-purity nitrogen and oxygen gas cylinders with regulators

### Procedure:

- Sample Preparation: Accurately weigh 5-10 mg of the adhesive sample into an aluminum DSC pan. Crimp a lid onto the pan, ensuring it is not hermetically sealed to allow for gas

flow.

- DSC Instrument Setup:
  - Place the sample pan and an empty reference pan into the DSC cell.
  - Purge the DSC cell with nitrogen at a constant flow rate (e.g., 50 mL/min).
- Heating Cycle:
  - Heat the sample under the nitrogen atmosphere from ambient temperature to the desired isothermal test temperature (e.g., 140°C) at a controlled heating rate (e.g., 20°C/min).
  - Allow the sample to equilibrate at the isothermal temperature for a few minutes.
- Oxidation Cycle:
  - Switch the purge gas from nitrogen to oxygen at the same flow rate.
  - Continue to hold the sample at the isothermal temperature and record the heat flow as a function of time.
- OIT Determination:
  - The onset of oxidation is indicated by a sharp exothermic peak in the DSC curve.
  - The OIT is the time elapsed from the introduction of oxygen to the onset of the exothermic oxidation peak.
- Data Analysis:
  - Compare the OIT values for the stabilized and unstabilized adhesive samples. A longer OIT indicates greater oxidative stability.

## Protocol for Peel Adhesion Testing

Objective: To evaluate the effect of **Antioxidant 1010** on the adhesive performance of a formulation after aging.

**Materials and Equipment:**

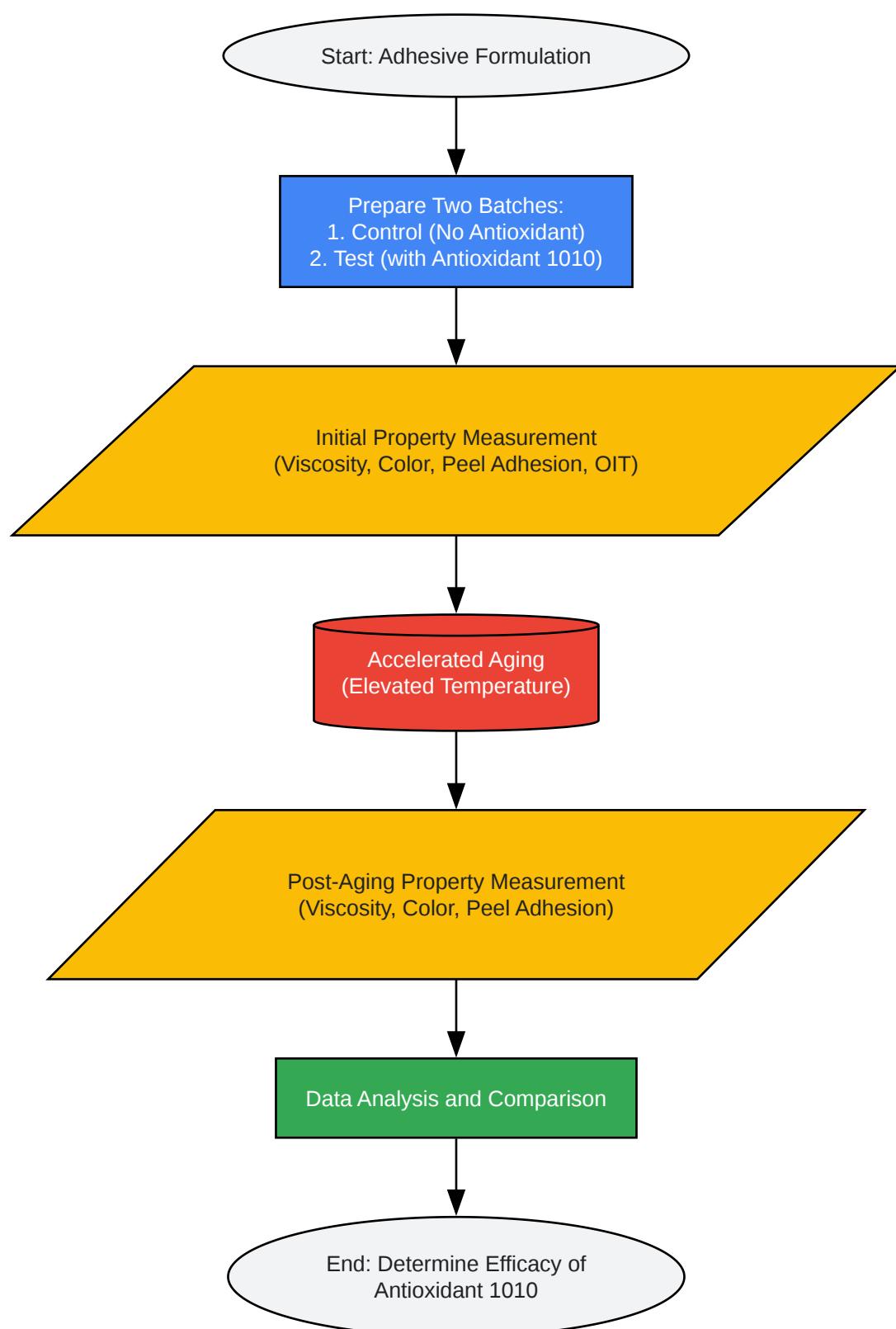
- Adhesive formulations (with and without **Antioxidant 1010**)
- Substrate materials (e.g., stainless steel panels, polyethylene film)
- Coating apparatus (e.g., hot-melt coater, film applicator)
- Tensile testing machine with a 180° peel test fixture
- Forced-air convection oven for aging
- Roller for sample application (e.g., 4.5 lb rubber-covered roller)

**Procedure:**

- Sample Preparation:
  - Prepare adhesive tapes by coating the adhesive formulations onto a suitable backing material.
  - Laminate the adhesive-coated backing to a release liner.
  - Cut the laminated tapes into uniform strips (e.g., 1 inch wide).
- Initial Peel Adhesion:
  - Following a standard test method (e.g., ASTM D3330), apply a test strip to a clean substrate panel.
  - Roll over the strip with a standard roller to ensure uniform contact.
  - After a specified dwell time (e.g., 1 minute), peel the tape from the substrate at a 180° angle and a constant speed (e.g., 12 in/min) using the tensile testing machine.
  - Record the force required to peel the tape.
- Accelerated Aging:

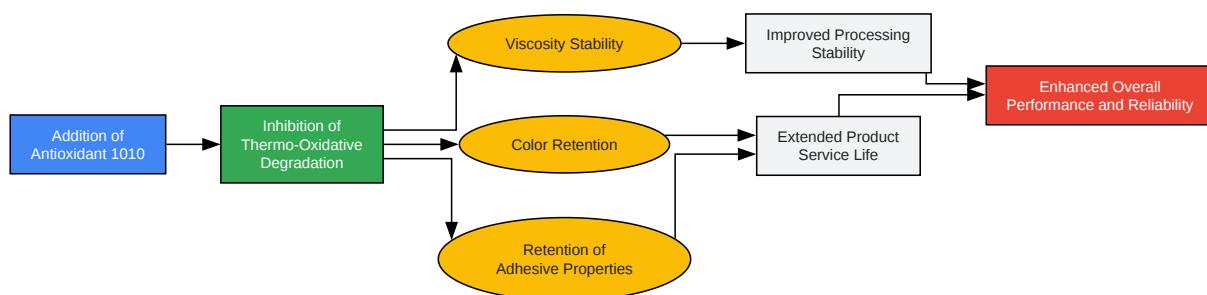
- Place additional prepared test strips (or the entire laminated roll) in a forced-air convection oven at an elevated temperature (e.g., 70°C) for a specified duration (e.g., 7 days).
- Peel Adhesion after Aging:
  - After aging, allow the samples to cool to room temperature.
  - Repeat the peel adhesion test as described in step 2.
- Data Analysis:
  - Compare the initial peel adhesion values with those obtained after aging for both the stabilized and unstabilized samples.
  - Calculate the percentage retention of peel adhesion to quantify the stabilizing effect of **Antioxidant 1010**.

## Visualizations



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Caption: Experimental Workflow for Evaluating **Antioxidant 1010** Efficacy.



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